

# D-Phe-OMe monohydrochloride handling and safety precautions

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## Compound of Interest

Compound Name: *D-Phe-OMe monohydrochloride*

Cat. No.: *B555902*

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## Technical Support Center: D-Phe-OMe Monohydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, safety, and experimental use of D-Phenylalanine methyl ester monohydrochloride (D-Phe-OMe HCl).

## Frequently Asked Questions (FAQs)

### 1. What is **D-Phe-OMe monohydrochloride**?

D-Phenylalanine methyl ester monohydrochloride is the hydrochloride salt of the methyl ester of D-phenylalanine.<sup>[1][2]</sup> It is a chiral organic compound commonly used in peptide synthesis and other organic synthesis applications.<sup>[3]</sup>

### 2. What are the general handling precautions for **D-Phe-OMe monohydrochloride**?

It is recommended to handle **D-Phe-OMe monohydrochloride** in a well-ventilated area.<sup>[2]</sup> Avoid breathing dust and contact with skin and eyes. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.<sup>[4]</sup>

### 3. How should **D-Phe-OMe monohydrochloride** be stored?

**D-Phe-OMe monohydrochloride** should be stored in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 2-8°C.

4. What are the known incompatibilities of **D-Phe-OMe monohydrochloride**?

**D-Phe-OMe monohydrochloride** is incompatible with strong oxidizing agents. Contact with these materials should be avoided.

5. What should I do in case of accidental exposure?

- Skin contact: Immediately wash the affected area with soap and plenty of water.
- Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.<sup>[4]</sup>
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.<sup>[4]</sup>
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.

## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Difficulty dissolving the compound	Incorrect solvent choice.	D-Phe-OMe monohydrochloride is soluble in polar organic solvents like methanol and ethanol.[1][4][5] It is less soluble in nonpolar solvents.[1] For aqueous solutions, solubility may be limited.
Inconsistent reaction yields in peptide synthesis	Incomplete deprotection of the amine hydrochloride.	Ensure complete neutralization of the hydrochloride salt to the free amine before proceeding with the coupling reaction. This can be achieved by using a suitable base, such as triethylamine or diisopropylethylamine.
Side reactions observed during synthesis	Presence of moisture or incompatible reagents.	Ensure all solvents and reagents are anhydrous, as the ester group can be susceptible to hydrolysis. Avoid using strong oxidizing agents in the reaction mixture.
Compound appears discolored or clumped	Improper storage leading to moisture absorption.	D-Phe-OMe monohydrochloride is hygroscopic.[1] Store it in a desiccator or a tightly sealed container in a dry environment to prevent degradation.

## Quantitative Data

### Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>14</sub> ClNO <sub>2</sub>	[3]
Molecular Weight	215.68 g/mol	[3]
Appearance	White to off-white crystalline solid/powder	[1][3]
Melting Point	159-163 °C	[3][4]
Solubility	Soluble in Ethanol and Methanol	[1][4][5]
Storage Temperature	2-8°C	[3]

## Experimental Protocols

### 1. General Procedure for the Synthesis of D-Phenylalanine Methyl Ester Hydrochloride

This protocol is an example of a common laboratory-scale synthesis.

- In a two-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, add anhydrous methanol (50 mL).
- Cool the flask to ice bath temperature.
- Slowly add acetyl chloride (3 mL) dropwise through the dropping funnel.
- After 15 minutes, add D-phenylalanine (3 g, 18.16 mmol) to the reaction mixture.
- Reflux the reaction mixture at 70°C overnight.
- Upon completion, the product, D-phenylalanine methyl ester hydrochloride, can be obtained by vacuum drying.[3]

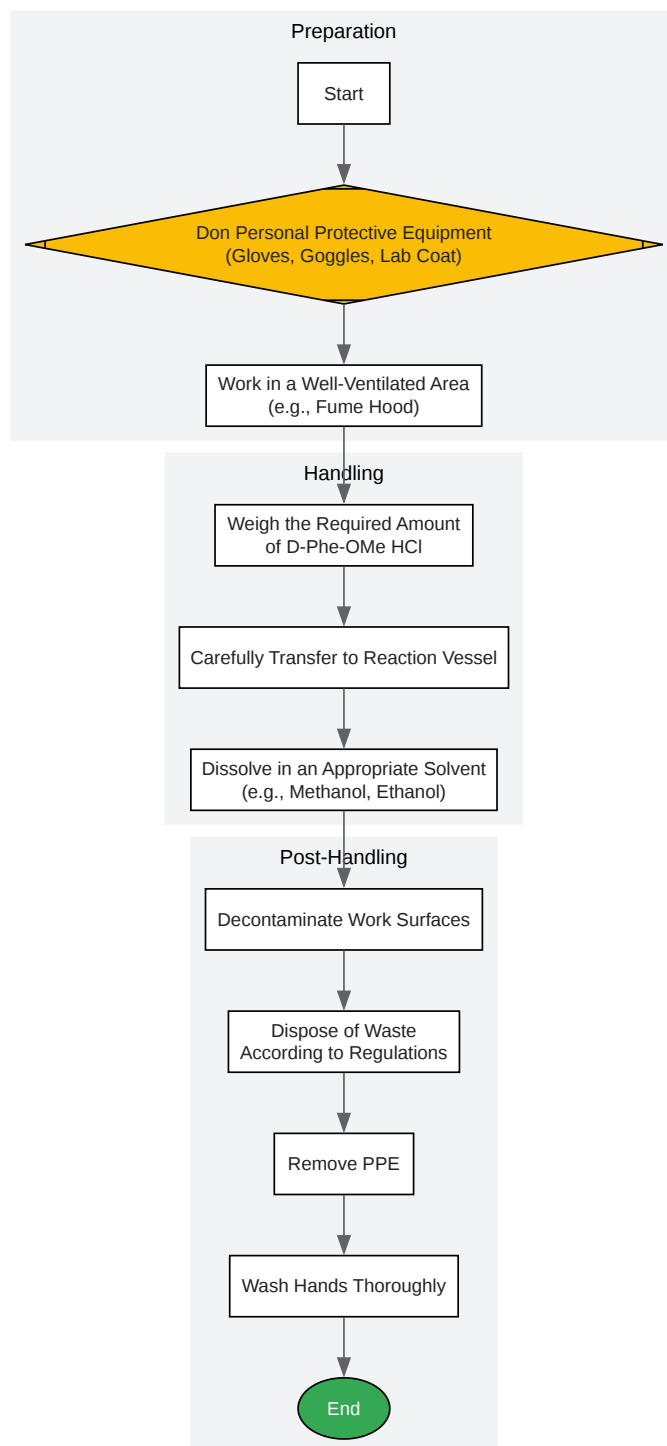
### 2. Use of D-Phe-OMe HCl in a Copper-Catalyzed Three-Component Coupling Reaction

This protocol illustrates the use of D-Phe-OMe HCl in the synthesis of amidines.

- Suspend 1,4,5,8-naphthalenetetracarboxylic acid dianhydride (200 mg, 0.74 mmol) and D-phenylalanine methyl ester hydrochloride (322 mg, 1.49 mmol) in DMF (20 mL) in a 100 mL round-bottom flask.
- Add triethylamine (0.6 mL) to the suspension under an inert atmosphere.
- Reflux the reaction mixture at 75°C for 24 hours.
- After the reaction, remove the solvent by vacuum evaporation.
- Purify the residue by column chromatography to obtain the final product.<sup>[3]</sup>

## Visualizations

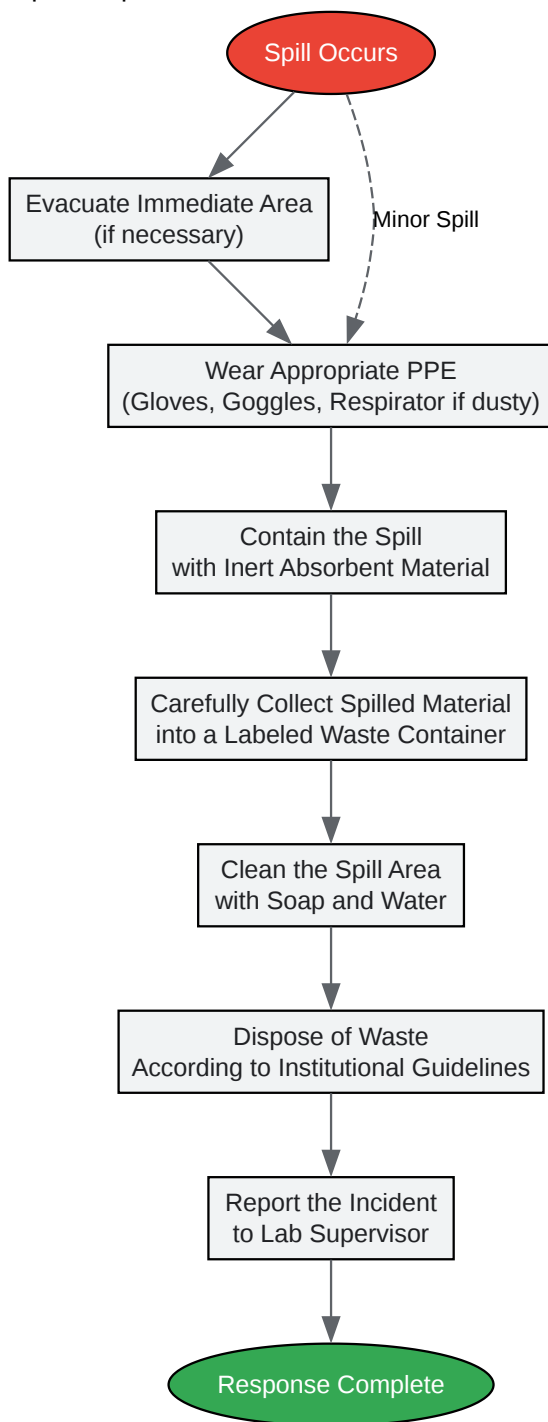
## Safe Handling Workflow for D-Phe-OMe HCl



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Caption: Workflow for the safe handling of D-Phe-OMe HCl.

## Spill Response Protocol for D-Phe-OMe HCl



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Caption: Spill response protocol for D-Phe-OMe HCl.

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